

Essential Safety and Logistical Information for Handling Nicergoline-13C,d3

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Compound of Interest

Compound Name: Nicergoline-13C,d3

Cat. No.: B15141956

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This guide provides comprehensive safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **Nicergoline-13C,d3**. The following procedures are designed to ensure the safe handling and disposal of this potent, isotopically labeled compound.

Hazard Identification and Engineering Controls

Nicergoline is classified as harmful if swallowed[1][2][3]. The primary routes of exposure are ingestion and inhalation of dust particles. Therefore, appropriate engineering controls are essential to minimize risk.

- **Ventilation:** All handling of **Nicergoline-13C,d3** powder should be conducted in a well-ventilated area[1]. A certified chemical fume hood or a powder containment hood is recommended to minimize inhalation exposure.
- **Containment:** For procedures that may generate significant dust, such as weighing and dispensing, the use of containment solutions like a glove box or a flexible containment glove bag is a best practice to significantly lower exposure risk[4].

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is necessary to ensure operator safety when handling **Nicergoline-13C,d3**.

PPE Category	Item	Specifications and Recommendations
Hand Protection	Gloves	Wear two pairs of powder-free nitrile gloves. Change gloves immediately if contaminated.
Body Protection	Lab Coat/Coveralls	A disposable, low-linting coverall, such as those made from Tyvek®, is recommended to prevent skin contact and contamination of personal clothing[5]. A standard lab coat may be sufficient for low-quantity handling in a containment hood.
Eye Protection	Safety Glasses/Goggles	Chemical safety goggles should be worn to protect against splashes or airborne particles[6][7].
Respiratory Protection	Respirator	For weighing and handling of the powder outside of a containment hood, a NIOSH-approved respirator is required. An N95 respirator may be sufficient for small quantities, but for more significant handling, a Powered Air-Purifying Respirator (PAPR) offers a higher level of protection[4][8].

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is critical to ensure safety and prevent contamination.

- Preparation:
 - Designate a specific area for handling **Nicergoline-13C,d3**.
 - Ensure all necessary PPE is available and in good condition.
 - Prepare all equipment (spatulas, weigh boats, vials, etc.) within the containment area (e.g., fume hood).
 - Have a designated waste container ready for contaminated materials.
- Handling:
 - Don the appropriate PPE as outlined in the table above.
 - Carefully open the container of **Nicergoline-13C,d3** within the designated containment area.
 - Use dedicated spatulas and equipment to handle the powder. Avoid creating dust.
 - If weighing, do so on a calibrated analytical balance within the containment area.
 - Close the primary container securely after use.
- Post-Handling:
 - Clean all non-disposable equipment thoroughly.
 - Wipe down the work surface with an appropriate cleaning agent.
 - Dispose of all contaminated disposable materials in the designated hazardous waste container.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then gown, then eye and respiratory protection).
 - Wash hands thoroughly with soap and water after removing all PPE^[1].

Disposal Plan

All waste generated from handling **Nicergoline-13C,d3** must be treated as hazardous chemical waste.

- Solid Waste:
 - Contaminated PPE (gloves, gowns, etc.), weigh boats, and wipes should be collected in a clearly labeled, sealed container for hazardous waste.
 - Empty primary containers may still contain residual powder and should be disposed of as hazardous waste[9].
- Liquid Waste:
 - Solutions containing **Nicergoline-13C,d3** should be collected in a labeled, sealed container for hazardous liquid waste.
- Disposal Method:
 - All hazardous waste must be disposed of through a licensed environmental waste management company, following all local, state, and federal regulations[9]. Do not dispose of this material down the drain or in regular trash[9].

Quantitative Data Summary

Property	Value	Source
Acute Oral Toxicity (LD50, Rat)	1193 mg/kg	[9]
Acute Oral Toxicity (LD50, Mouse)	633 mg/kg	[9]
Molecular Formula	C24D3H23BrN3O3	[10]
Molecular Weight	487.404 g/mol	[10]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Nicergoline-13C,d3**.

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